

3-(4-Pyridyl)indole stock solution preparation and storage

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Compound of Interest

Compound Name: 3-(4-Pyridyl)indole

Cat. No.: B024255

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Application Notes and Protocols for 3-(4-Pyridyl)indole

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(4-Pyridyl)indole is a cell-permeable small molecule that functions as a potent inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). With an IC₅₀ of 25 μ M for ROCK1, it serves as a valuable tool for investigating the diverse cellular processes regulated by the Rho/ROCK signaling pathway. This pathway is a critical regulator of the actin cytoskeleton and is implicated in cell adhesion, migration, proliferation, and apoptosis. Consequently, **3-(4-Pyridyl)indole** is frequently utilized in cancer research, neuroscience, and studies of cardiovascular diseases.

These application notes provide detailed protocols for the preparation and storage of **3-(4-Pyridyl)indole** stock solutions to ensure consistent and reliable experimental outcomes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(4-Pyridyl)indole** is presented in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₁₀ N ₂
Molecular Weight	194.23 g/mol
Appearance	Off-white to light yellow solid
Purity	≥98%
CAS Number	7272-84-6

Solubility and Recommended Solvents

Proper dissolution is critical for the efficacy of **3-(4-Pyridyl)indole** in in vitro and in vivo studies. The solubility in common laboratory solvents is summarized below.

Solvent	Solubility
DMSO	20 mg/mL
DMF	30 mg/mL
Ethanol	30 mg/mL

For most cell-based assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution.

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a 10 mM stock solution of **3-(4-Pyridyl)indole** in DMSO.

Materials:

- **3-(4-Pyridyl)indole** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **3-(4-Pyridyl)indole** powder to room temperature to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 1.94 mg of **3-(4-Pyridyl)indole** powder into the tube.
- **Solvent Addition:** Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the powder. This will yield a final concentration of 10 mM.
- **Dissolution:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Sterilization (Optional):** If required for your specific application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes) to minimize freeze-thaw cycles.

Storage and Stability

Proper storage is essential to maintain the activity of the **3-(4-Pyridyl)indole** stock solution.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In DMSO	-80°C	6 months
-20°C	1 month	

Important Considerations:

- Avoid repeated freeze-thaw cycles of the stock solution.
- Protect the stock solution from light.
- When preparing working solutions for cell culture, the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

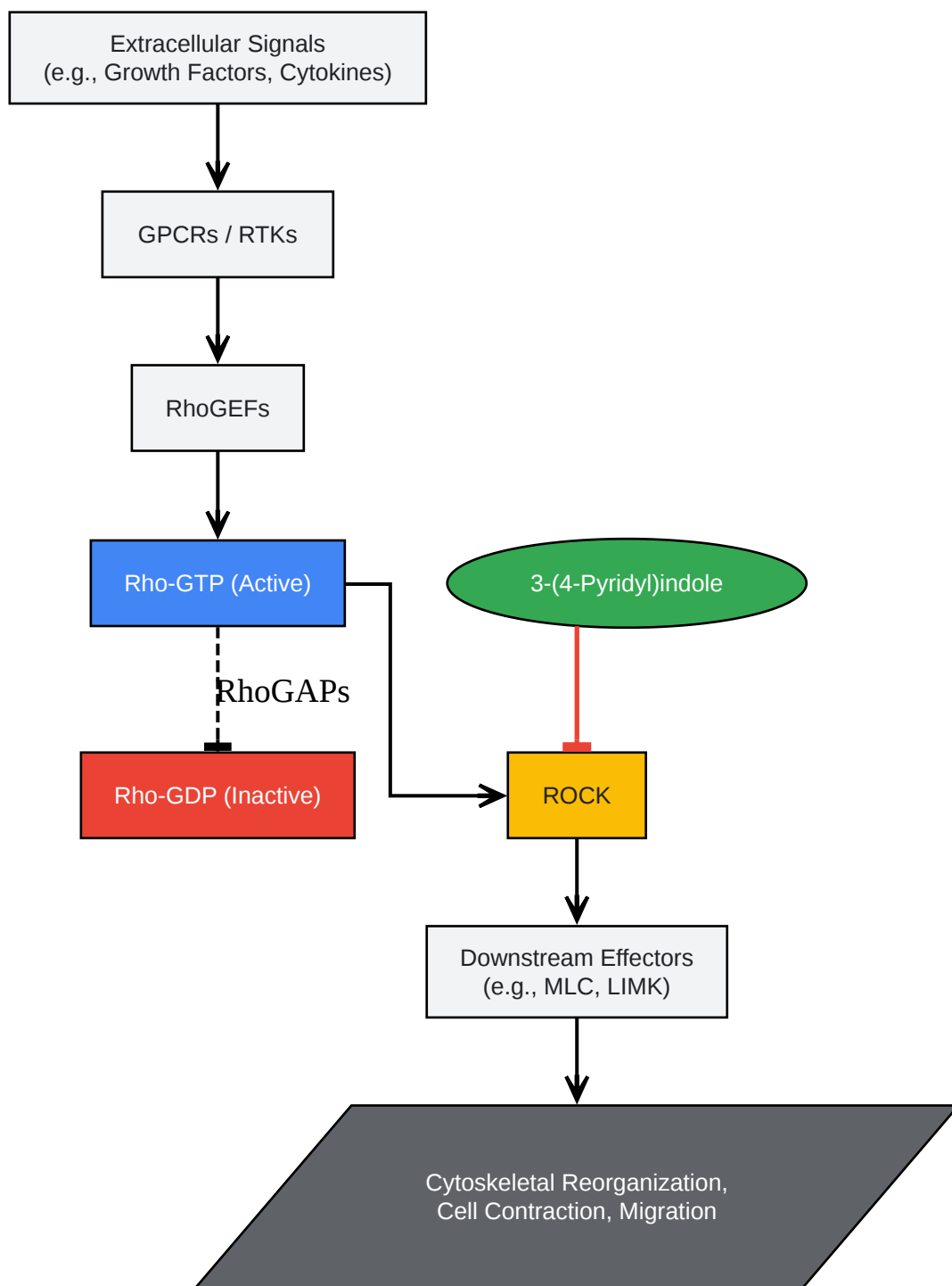
Quality Control

To ensure the reliability of experimental results, the following quality control measures are recommended:

- Visual Inspection: Always visually inspect the stock solution for any signs of precipitation or crystallization before use. If observed, gently warm the solution at 37°C and vortex to redissolve.
- Purity Confirmation: The purity of the compound can be periodically checked using techniques such as High-Performance Liquid Chromatography (HPLC).
- Functional Assay: The activity of the stock solution can be verified by performing a functional assay, such as a cell-based assay to measure the inhibition of ROCK-mediated signaling.

Signaling Pathway

3-(4-Pyridyl)indole exerts its biological effects by inhibiting the Rho-associated coiled-coil containing protein kinase (ROCK). The simplified signaling pathway is depicted below.

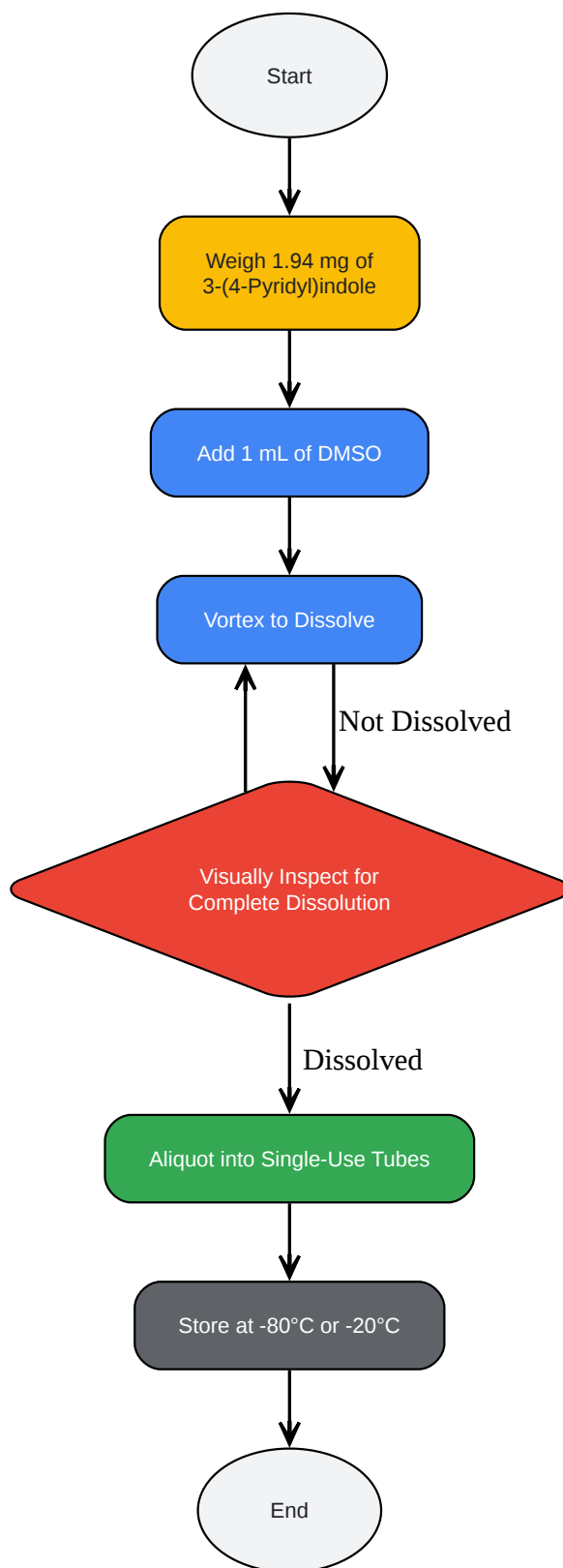


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Caption: Simplified Rho/ROCK signaling pathway and the inhibitory action of **3-(4-Pyridyl)indole**.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **3-(4-Pyridyl)indole** stock solution.



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Caption: Workflow for the preparation of a 10 mM **3-(4-Pyridyl)indole** stock solution.

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